

BI-847325 stability in DMSO at -20°C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BI-847325

Cat. No.: B10764711

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Technical Support Center: BI-847325

This technical support guide provides detailed information, troubleshooting advice, and frequently asked questions regarding the stability and handling of **BI-847325** dissolved in DMSO, particularly when stored at -20°C.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing a stock solution of BI-847325 in DMSO?

A1: It is recommended to dissolve **BI-847325** in fresh, anhydrous DMSO to your desired concentration.^[1] Solubility can be as high as 19 mg/mL (40.89 mM).^[1] For concentrations around 16.67 mg/mL (35.88 mM), ultrasonic assistance may be needed to ensure complete dissolution.^{[2][3]} Always use fresh DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.^[1] Once dissolved, the solution should be aliquoted into tightly sealed vials to avoid repeated freeze-thaw cycles.^{[1][4]}

Q2: How long is a BI-847325 DMSO solution stable when stored at -20°C?

A2: The stability of **BI-847325** in DMSO at -20°C can vary based on the supplier's recommendations. Generally, it is considered usable for at least one month.^{[1][5]} However, for long-term storage, -80°C is often recommended, which can extend stability to 6 months, 1 year,

or even 2 years.[1][4][5] Refer to the summary table below for specific supplier recommendations.

Q3: Can I store the BI-847325 DMSO stock solution at 4°C?

A3: Short-term storage at 4°C may be possible. One supplier suggests that the solution is stable for up to 2 weeks at 4°C.[5] However, for any storage longer than a few days, storing at -20°C or -80°C is the recommended practice to ensure compound integrity.

Q4: What are the known signaling pathways targeted by BI-847325?

A4: **BI-847325** is a potent, ATP-competitive dual inhibitor of MEK (MAPK/ERK kinase) and Aurora kinases.[6][7][8] It targets MEK1 and MEK2, key components of the RAS/RAF/MEK/ERK signaling pathway, which is frequently overactive in various cancers.[7][9] Simultaneously, it inhibits Aurora kinases A, B, and C, which are crucial for mitotic spindle assembly and chromosome segregation during cell division.[7]

Data Presentation

Table 1: Supplier-Recommended Storage Conditions for BI-847325 in DMSO

Supplier	Storage at -20°C	Storage at -80°C	Other Conditions
Selleck Chemicals	1 month[1]	1 year[1]	-
MedchemExpress	1 year[4]	2 years[4]	-
DC Chemicals	Up to 1 month[5]	6 months[5]	2 weeks at 4°C[5]
Xcess Biosciences	1 year (Dry, dark)	-	1 month at 0-4°C[3]

Note: These values are recommendations. Actual stability may be influenced by DMSO quality, aliquot size, and frequency of temperature changes.

Experimental Protocols

Protocol 1: Preparation and Storage of BI-847325 DMSO Stock Solution

- Equilibration: Before opening, allow the vial of solid **BI-847325** to equilibrate to room temperature for at least 1 hour.[\[5\]](#)
- Reconstitution: Add the calculated volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Dissolution: Vortex the vial thoroughly. If needed, use an ultrasonic bath to ensure the compound is fully dissolved. Visually inspect the solution to confirm there are no particulates.[\[2\]](#)[\[3\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in tightly sealed, sterile vials. This prevents contamination and avoids repeated freeze-thaw cycles that can degrade the compound.[\[4\]](#)[\[5\]](#)
- Storage: For short-term use (up to one month), store the aliquots at -20°C in a dark, dry place. For long-term storage, -80°C is recommended.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Protocol 2: General Cell Proliferation Assay (e.g., Alamar Blue)

- Cell Plating: Seed cells in a 96-well plate at a predetermined density (e.g., 2,500 cells/well) and allow them to adhere overnight in a humidified incubator.[\[1\]](#)
- Compound Dilution: Thaw a single aliquot of **BI-847325** DMSO stock solution. Prepare a series of dilutions in the appropriate cell culture medium to achieve the final desired concentrations for treatment.
- Cell Treatment: Remove the overnight culture medium from the cells and replace it with the medium containing the various concentrations of **BI-847325**. Include a DMSO-only vehicle control.
- Incubation: Incubate the treated cells for a specified period (e.g., 72 hours).[\[1\]](#)

- **Viability Assessment:** Add a viability reagent like Alamar blue to each well according to the manufacturer's protocol.
- **Data Acquisition:** After the appropriate incubation time with the reagent, measure the metabolic activity using a plate reader at the recommended wavelengths.
- **Analysis:** Calculate the half-maximal growth inhibition concentration (GI50) by plotting the metabolic activity against the log of the **BI-847325** concentration and fitting the data to a sigmoidal curve.

Troubleshooting Guide

Issue 1: My **BI-847325** solution, stored at -20°C, appears cloudy or has formed a precipitate.

- **Possible Cause 1: Low-Quality or "Wet" DMSO.** DMSO is hygroscopic and can absorb moisture from the air, which can significantly decrease the solubility of compounds like **BI-847325**.^[1]
 - **Solution:** Always use fresh, anhydrous, high-purity DMSO for making stock solutions. Ensure the DMSO bottle is sealed tightly immediately after use.
- **Possible Cause 2: Freeze-Thaw Cycles.** Repeatedly freezing and thawing the stock solution can cause the compound to come out of solution or degrade.
 - **Solution:** Prepare single-use aliquots to minimize temperature cycling.^{[1][4]}
- **Possible Cause 3: Exceeded Solubility.** The concentration prepared may be too high for the storage temperature.
 - **Solution:** Gently warm the vial to room temperature and sonicate to try and redissolve the precipitate. If it persists, consider preparing a new stock at a slightly lower concentration.

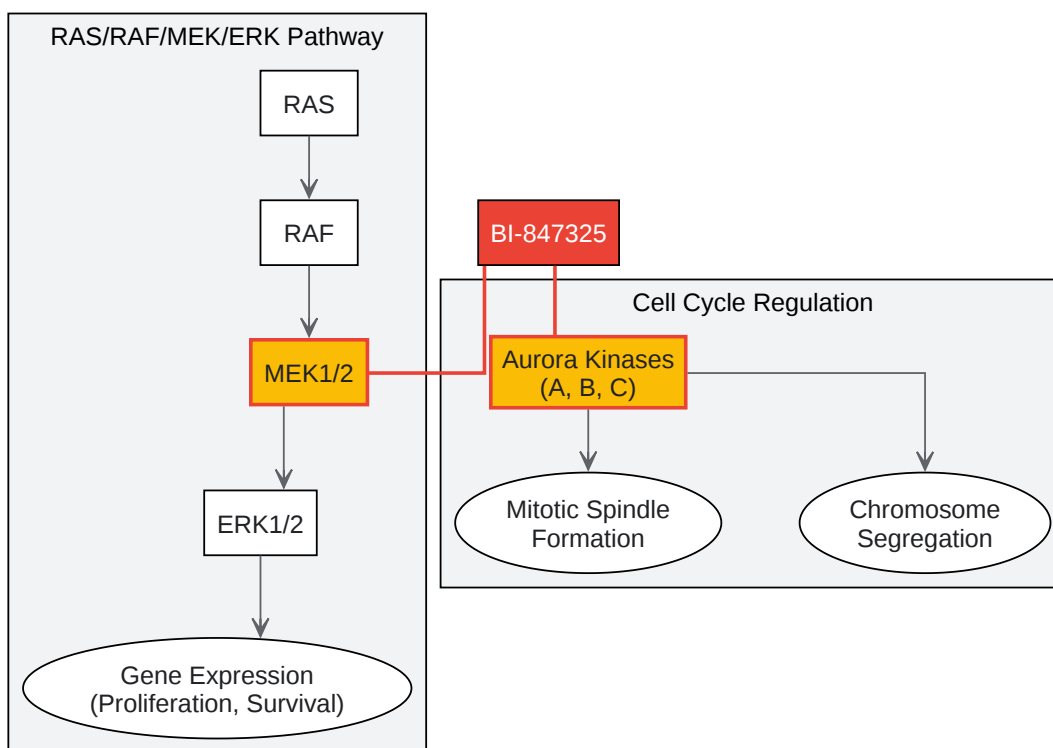
Issue 2: I've stored my **BI-847325** DMSO stock at -20°C for longer than the recommended one month. Can I still use it?

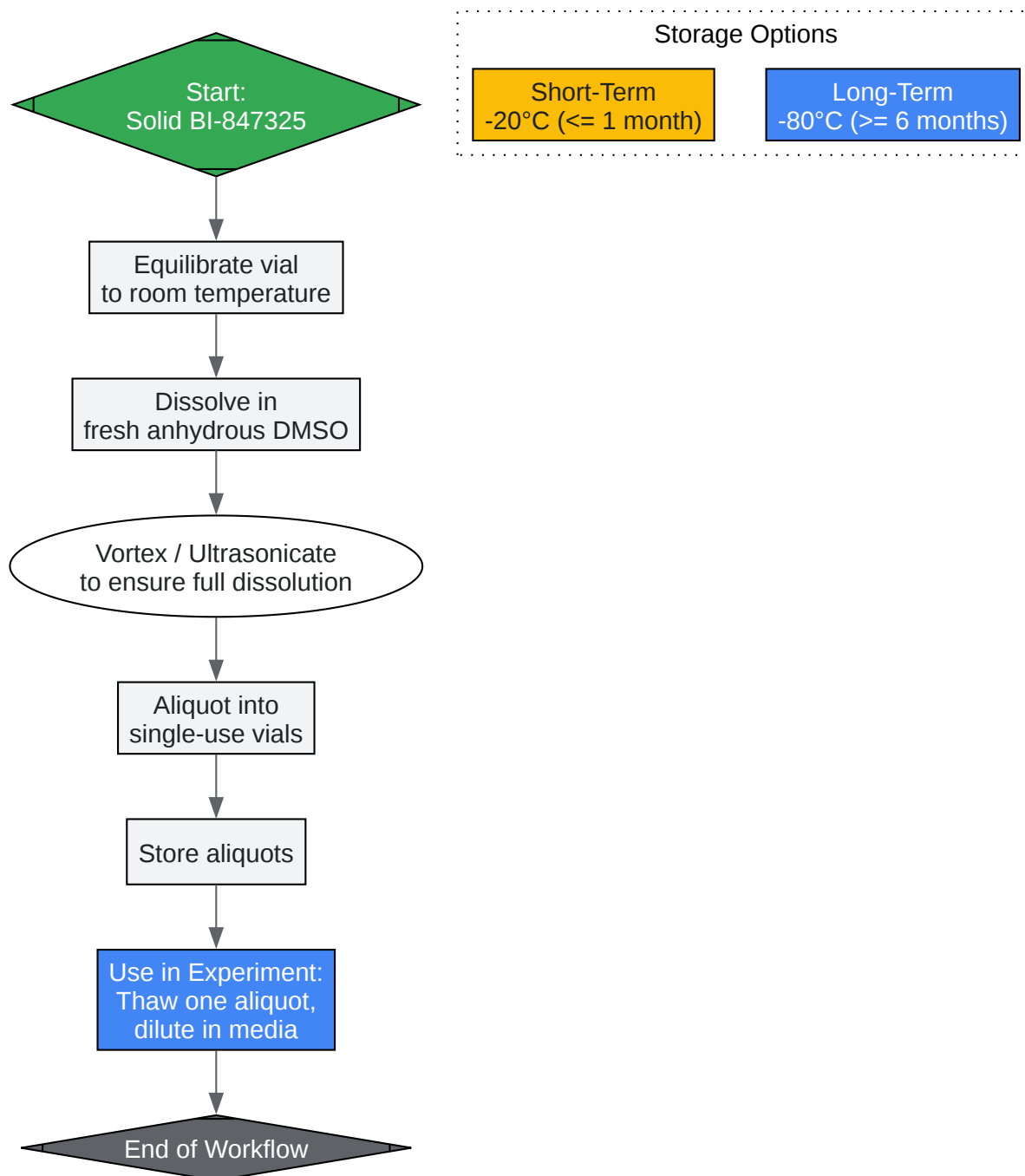
- Recommendation: It is best to use a fresh stock solution to ensure the reliability and reproducibility of your experimental results. While some suppliers indicate longer stability, the one-month guideline is a common conservative measure.
- Verification (Optional): If using a fresh stock is not feasible, you can perform a quality control experiment. Run a parallel assay comparing the old stock to a freshly prepared one using a sensitive cell line. If the dose-response curves are superimposable, the older stock may still be viable. However, this carries a risk of using partially degraded compound.

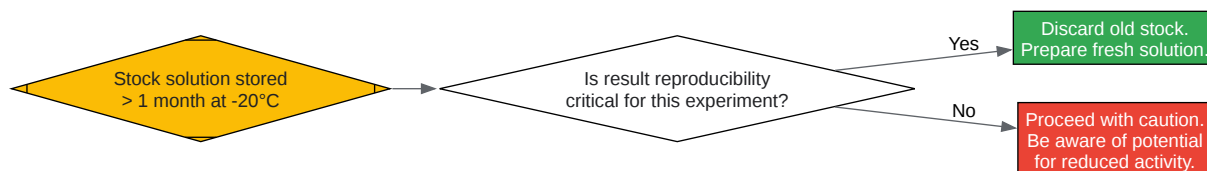
Issue 3: I'm observing lower-than-expected potency in my cell-based assays.

- Possible Cause 1: Compound Degradation. The stock solution may have degraded due to improper storage (e.g., prolonged storage at -20°C, multiple freeze-thaw cycles).
 - Solution: Prepare a fresh stock solution from solid compound and repeat the experiment. Refer to the storage guidelines to ensure stability.
- Possible Cause 2: Cell Line Sensitivity. The cell line being used may have intrinsic resistance to MEK or Aurora kinase inhibition.
 - Solution: Verify the genetic background of your cell line (e.g., BRAF, KRAS, NRAS mutation status), as this can significantly impact sensitivity to **BI-847325**.^{[6][9]} Use a known sensitive cell line (e.g., A375 BRAF V600E mutant) as a positive control.
- Possible Cause 3: Adsorption to Plastics. At low concentrations, the compound may adsorb to the plastic surfaces of labware (e.g., tubes, pipette tips, plates), reducing the effective concentration.
 - Solution: Use low-adhesion plastics where possible. Ensure thorough mixing after each dilution step.

Visualizations







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- To cite this document: BenchChem. [BI-847325 stability in DMSO at -20°C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10764711#bi-847325-stability-in-dms0-at-20-c>]

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